

resolving Thozalinone analytical standard purity concerns

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Compound Focus: Thozalinone

CAS No.: 655-05-0

Cat. No.: S545270

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Chemical Identification & Properties

Thozalinone is a psychostimulant that has been used as an antidepressant and has been described as a dopaminergic stimulant [1]. Its core chemical properties are summarized in the table below.

Property	Value / Description
CAS Registry Number	655-05-0 [1] [2] [3]
Molecular Formula	$C_{11}H_{12}N_2O_2$ [1] [2] [3]
Average Mass	$204.23 \text{ g}\cdot\text{mol}^{-1}$ [1] [2] [3]
IUPAC Name	2-(Dimethylamino)-5-phenyl-1,3-oxazol-4(5H)-one [1] [2]
Other Names	Tozalinone, Stimsen, CL-39808 [1] [2] [3]
Form	White to off-white solid [3]
Melting Point	133-136 °C [3]

Available Materials and Specifications

The following table lists examples of **Thozalinone** materials available from commercial suppliers as of late 2021. For current pricing and availability, you must contact the suppliers directly [3].

Manufacturer	Product Description	Purity	Packaging	Price (as of 2021)
AK Scientific	Thozalinone	Not Specified	10 mg	\$123 [3]
American Custom Chemicals	2-(Dimethylamino)-5-phenyl-1,3-oxazol-4-(5H)one	95.00%	5 MG	\$495.31 [3]
Crysdot	2-(Dimethylamino)-5-phenyloxazol-4(5H)-one	97%	250 mg	\$168 [3]
TargetMol Chemicals	Thozalinone	99.23%	1 mg	\$36.00 - \$95.00 [3]

Analytical Method Validation Fundamentals

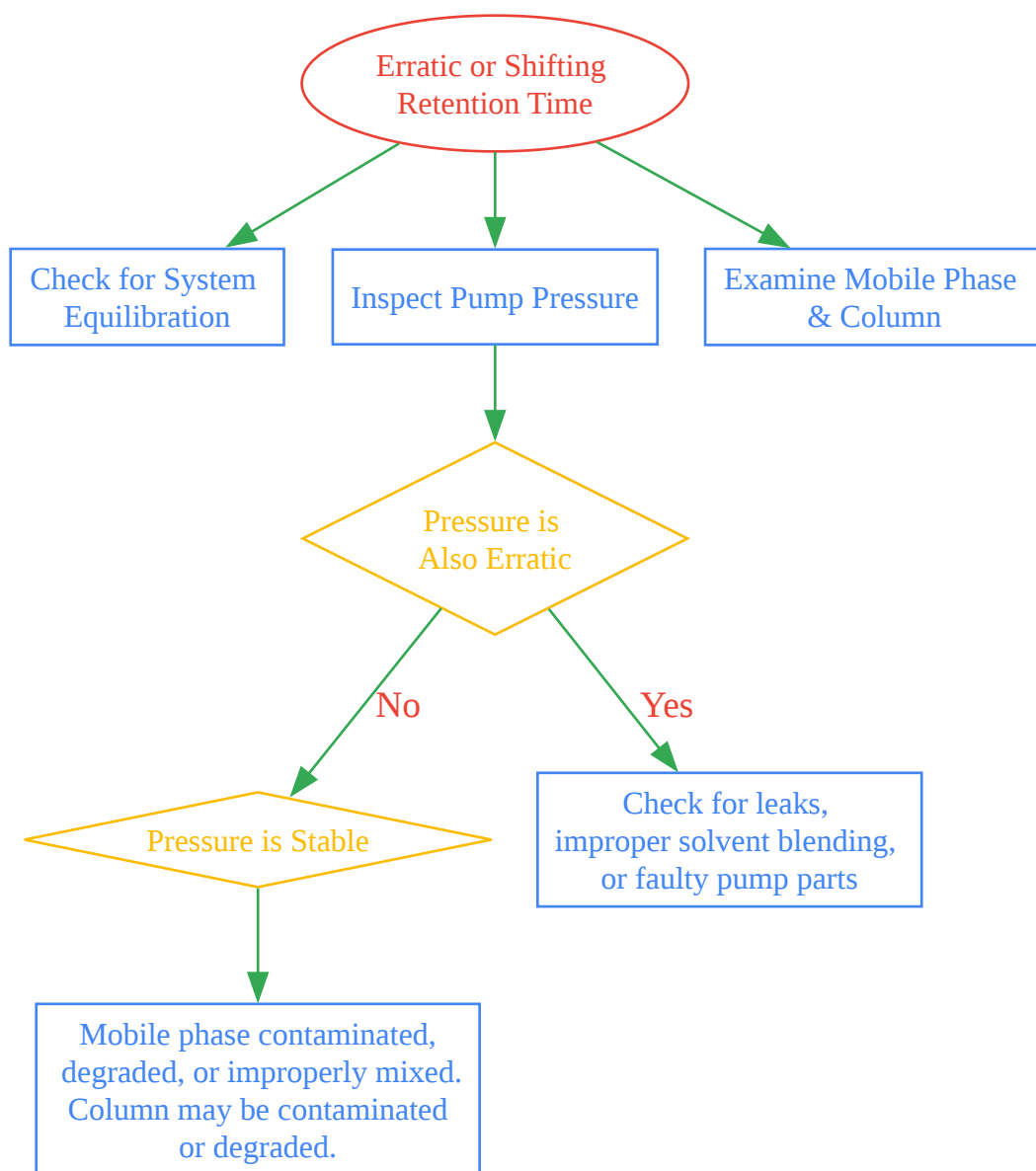
Before analyzing any compound, you must validate your analytical procedure to ensure it is "**fit for purpose**" [4] [5]. The table below outlines the key performance characteristics that should be tested for a purity-related method, such as HPLC-UV [5].

Validation Parameter	What It Assesses
Specificity/Selectivity	The ability to accurately measure the analyte (Thozalinone) in the presence of other components like impurities, degradants, or matrix components [5].
Accuracy	The closeness of agreement between the value found and a reference value or accepted true value [5].
Precision	The closeness of agreement between a series of measurements from multiple sampling. This includes repeatability (same conditions, short time)

Validation Parameter	What It Assesses
	and intermediate precision (different days, different analysts, different equipment) [5].
Linearity & Range	The ability to obtain test results that are directly proportional to the concentration of the analyte within a given range [5].
Detection Limit (LOD)	The lowest amount of an impurity that can be detected, but not necessarily quantified [5].
Quantitation Limit (LOQ)	The lowest amount of an impurity that can be quantified with acceptable precision and accuracy [5].
Robustness	A measure of the method's capacity to remain unaffected by small, deliberate variations in method parameters (e.g., mobile phase pH, temperature, flow rate) [5].

HPLC Retention Time Troubleshooting

Retention time (RT) is a critical parameter in HPLC for identifying your compound. If you encounter instability in **Thozalinone's** RT, it can point to issues with your system or method. The following workflow can help diagnose common HPLC retention time problems.



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Key Factors Affecting HPLC Retention Time

- **Mobile Phase Polarity (in Reverse-Phase HPLC):** A more polar mobile phase increases **retention time** for non-polar analytes, as the analyte has less "competition" to stick to the non-polar stationary phase. Conversely, a **less polar mobile phase decreases retention time** [6] [7].
- **Temperature:** Increased column temperature typically **decreases retention time**. It is crucial to control the temperature to ensure reproducible results [6].
- **Flow Rate:** An increased flow rate **decreases retention time**, and a decreased flow rate increases it. Maintain a consistent flow rate for stable retention times [6].

- **Column Condition:** A contaminated or degraded column will not perform consistently. Regular cleaning and conditioning are essential [6].

Suggested Path Forward

Given the lack of specific public protocols for **Thozalinone**, your laboratory will likely need to develop and validate an in-house analytical method. Here are some steps you can take:

- **Consult Pharmacopoeias:** Check monographs in the USP, Ph. Eur., or BP for analytical methods of structurally similar compounds, which can provide a starting point for your method development.
- **Leverage New Technologies:** Explore recent advancements, such as machine learning models (e.g., **GRIP** - a physics-informed neural network), which can help predict HPLC retention times for small molecules under various chromatographic conditions, potentially accelerating your method development [8].
- **Contact Suppliers:** Reach out to the chemical suppliers listed above. They may have unpublished technical data, mass spectra, or suggested HPLC conditions for their **Thozalinone** standards.

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